

# Technical Guide: Physicochemical Properties of Ethyl 2-(cyclopropylamino)acetate

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## Compound of Interest

Compound Name: *Ethyl 2-(cyclopropylamino)acetate*

Cat. No.: B1289303

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An In-depth Technical Examination of the Melting and Boiling Points of **Ethyl 2-(cyclopropylamino)acetate**

This technical guide addresses the physical properties, specifically the melting and boiling points, of the chemical compound **Ethyl 2-(cyclopropylamino)acetate**. An extensive search of publicly available chemical databases and scientific literature has been conducted to provide accurate and reliable data for research and development purposes.

## Executive Summary

A thorough investigation for the empirical melting and boiling points of **Ethyl 2-(cyclopropylamino)acetate** reveals that these specific physical constants are not well-documented in readily accessible scientific literature or commercial chemical databases. This suggests that the compound may be novel, not extensively characterized, or primarily described in proprietary literature.

However, to provide a relevant point of reference for researchers, this guide includes data for the structurally similar compound, ethyl 2-cyclopropylideneacetate (CAS No. 74592-36-2). It is crucial to note that while related, the physical properties of this analogue may differ from those of **Ethyl 2-(cyclopropylamino)acetate** due to structural variations.

## Data Presentation: Physicochemical Properties

The following table summarizes the available quantitative data for the related compound, ethyl 2-cyclopropylideneacetate. No experimental data for the melting point of this related compound was found.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
Ethyl 2-(cyclopropylamino)acetate	Not Found	C <sub>7</sub> H <sub>13</sub> NO <sub>2</sub>	143.18	Not Available	Not Available
ethyl 2-cyclopropylideneacetate	74592-36-2	C <sub>7</sub> H <sub>10</sub> O <sub>2</sub>	126.15	Not Available	78-82 @ 1 Torr[1][2]

## Experimental Protocols

As no specific experimental determinations for the melting and boiling points of **Ethyl 2-(cyclopropylamino)acetate** are documented, the following sections detail generalized, standard laboratory procedures for these measurements. These protocols are widely accepted and applicable for the characterization of new or uncharacterized chemical entities.

### 3.1. Melting Point Determination (Capillary Method)

This method is suitable for crystalline solids and is a common technique to determine the melting range of a substance, which also serves as an indicator of purity.[3]

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes (sealed at one end), thermometer, and a sample of the solid compound.[4]
- Procedure:
  - A small amount of the dry, powdered sample is packed into the sealed end of a capillary tube to a height of 2-3 mm.[3][4]
  - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.[3]

- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range.
- For a pure substance, the melting range is typically narrow (0.5-2 °C).

### 3.2. Boiling Point Determination (Micro Boiling Point Method)

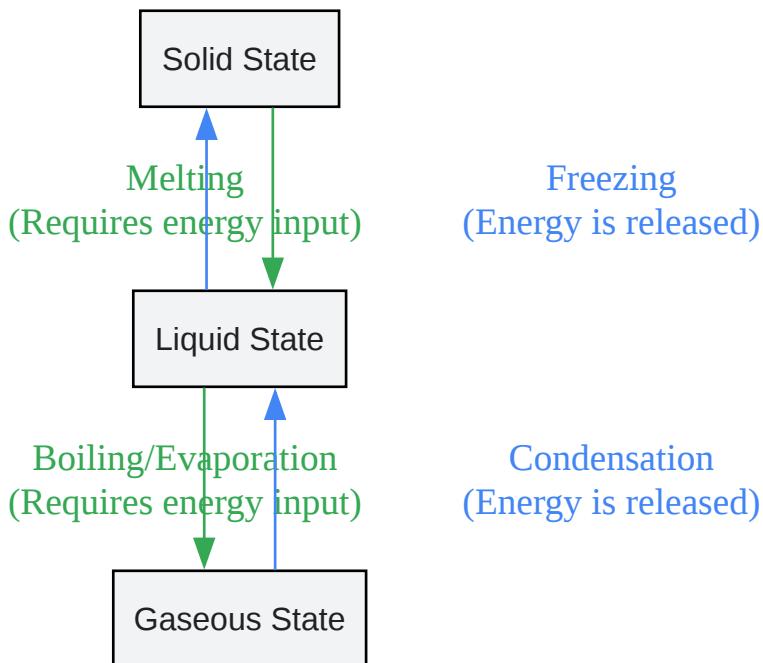
This technique is appropriate for determining the boiling point of a small quantity of a liquid sample.[5][6]

- Apparatus: Thiele tube or a similar heating bath (e.g., oil bath), a small test tube, a capillary tube (sealed at one end), a thermometer, and a sample of the liquid compound.[5][7][8]
- Procedure:
  - A few milliliters of the liquid sample are placed in the small test tube.[5]
  - A capillary tube, with its sealed end uppermost, is placed inside the test tube containing the liquid.[5][7]
  - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb, and the assembly is immersed in a heating bath.[7][8]
  - The heating bath is gently and uniformly heated.[6]
  - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.[7]
  - The heating is discontinued, and the bath is allowed to cool slowly.
  - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point of the sample.[7] This occurs when the vapor pressure of the liquid equals

the external atmospheric pressure.[5][6][7]

## Visualization of Physical State Transitions

The following diagram illustrates the logical relationship between the physical states of a substance as a function of temperature.



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Caption: Logical flow of physical state transitions.

## Conclusion

While the precise melting and boiling points for **Ethyl 2-(cyclopropylamino)acetate** are not currently available in the public domain, this guide provides standardized methodologies for their experimental determination. The data for the structurally related compound, ethyl 2-cyclopropylideneacetate, is offered as a preliminary reference. It is recommended that researchers synthesize or acquire a sample of **Ethyl 2-(cyclopropylamino)acetate** and perform the experimental protocols outlined herein to establish its definitive physicochemical properties.

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